

# Val-Gly Dipeptide: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Val-gly

Cat. No.: B1587892

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This technical guide provides an in-depth overview of the **Val-gly** dipeptide, a molecule of growing interest in biochemical and pharmaceutical research. This document details its chemical structure, physicochemical properties, synthesis methodologies, and known biological activities, with a focus on its antioxidant potential. This guide is intended for researchers, scientists, and professionals in drug development.

## Core Structure and Properties

**Val-gly**, or L-Valylglycine, is a dipeptide composed of the amino acids L-valine and glycine.<sup>[1]</sup> The valine residue is at the N-terminus, and the glycine residue is at the C-terminus.

## Chemical Structure

The chemical structure of **Val-gly** is characterized by a peptide bond linking the carboxyl group of valine to the amino group of glycine.

IUPAC Name: 2-[(2S)-2-amino-3-methylbutanoyl]amino]acetic acid<sup>[1]</sup>

Molecular Formula: C7H14N2O3<sup>[1]</sup>

Canonical SMILES: CC(C)--INVALID-LINK--N<sup>[1]</sup>

InChI Key: IOUPEELXVYPCPG-LURJTMIESA-N<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **Val-gly** is presented in the table below. This data is crucial for understanding its behavior in various experimental settings.

Property	Value	Source
Molecular Weight	174.20 g/mol	PubChem[1]
XLogP3	-2.7	PubChem[1]
Hydrogen Bond Donor Count	3	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	174.10044231 Da	PubChem[1]
Topological Polar Surface Area	92.4 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	12	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	179	PubChem[1]
Isotope Atom Count	0	PubChem[1]
Defined Atom Stereocenter Count	1	PubChem[1]
Covalently-Bonded Unit Count	1	PubChem[1]
Compound Is Canonicalized	Yes	PubChem[1]

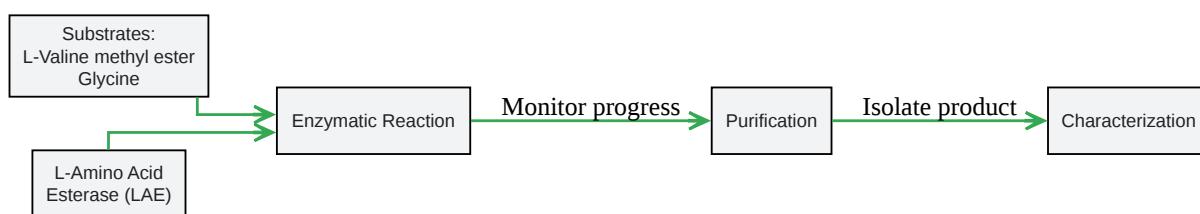
## Synthesis and Purification

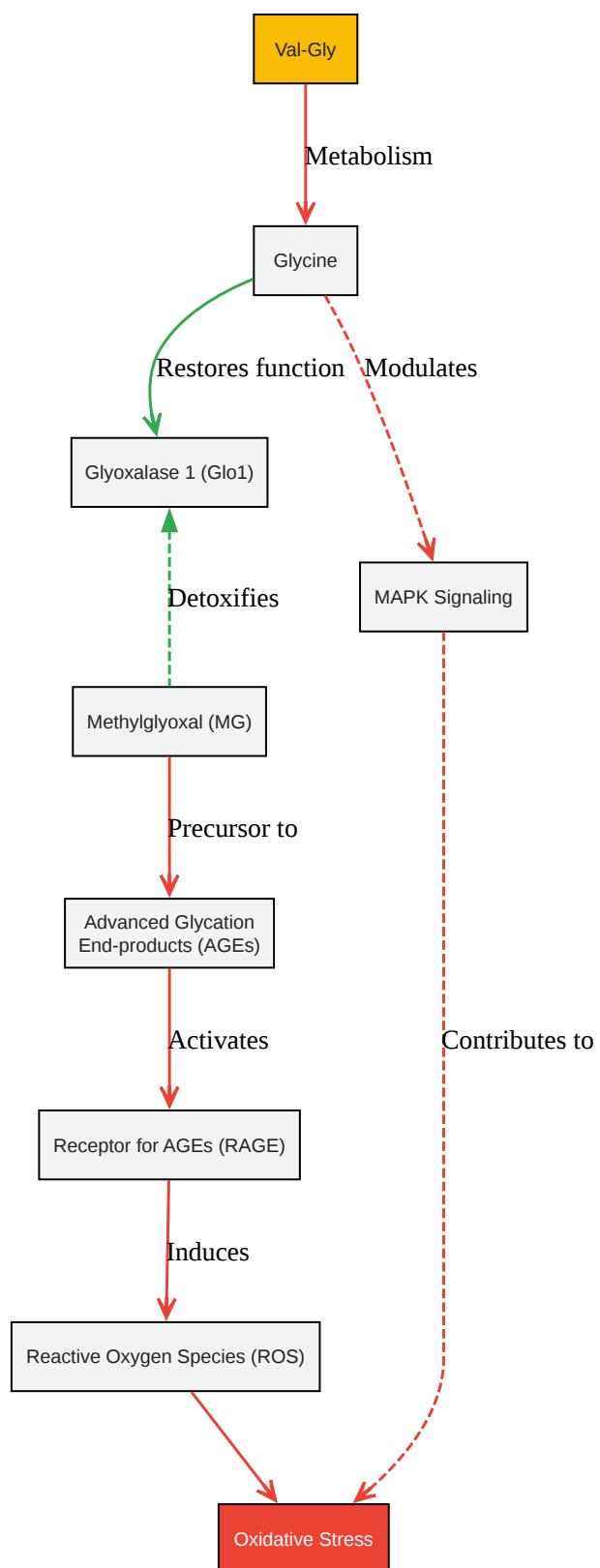
**Val-gly** can be synthesized through both chemical and enzymatic methods. The choice of method depends on the desired scale, purity requirements, and available resources.

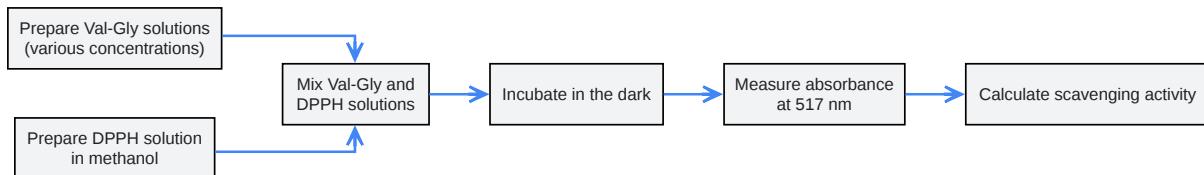
# Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

Solid-phase peptide synthesis is a widely used method for producing peptides. The following is a general protocol based on the Fmoc/tBu strategy.

## Logical Workflow for Solid-Phase Peptide Synthesis of Val-Gly







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## References

- 1. researchgate.net [researchgate.net]
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